A Technical Guide to the Spectroscopic Characterization of 4-Styryl-2-pyrimidinethiol

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Compound of Interest

Compound Name:	*4-Styryl-2-pyrimidinethiol*
CAS No.:	*1243314-15-9*
Cat. No.:	*B2777784*

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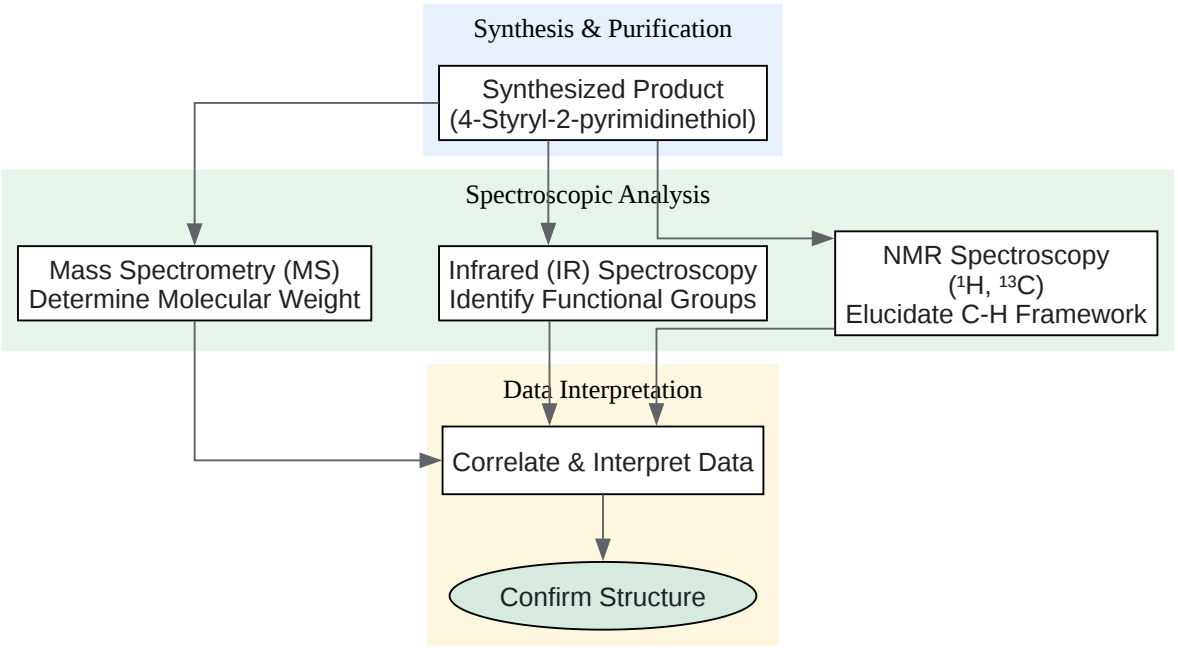
Abstract: This technical guide provides a comprehensive analysis of the key spectroscopic data for the structural elucidation of **4-Styryl-2-pyrimidinethiol**, a heterocyclic compound of interest in medicinal chemistry and materials science. Pyrimidine derivatives are foundational scaffolds in numerous pharmacologically active agents, making their unambiguous characterization essential for drug development and quality control.[1][2] This document outlines the theoretical basis and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) for the definitive identification of this target molecule. We delve into the causality behind experimental observations, present detailed protocols for data acquisition, and offer in-depth interpretation of the spectral data, grounded in authoritative scientific principles. This guide is intended for researchers, chemists, and quality control specialists engaged in the synthesis and analysis of heterocyclic compounds.

Molecular Structure and Overview

4-Styryl-2-pyrimidinethiol is an aromatic heterocyclic compound featuring a pyrimidine ring substituted with a styryl group at the 4-position and a thiol group at the 2-position. The extended π-conjugation across the styryl and pyrimidine moieties suggests potential applications in photophysics and as a building block for more complex molecular architectures.

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[3] The thiol group can exist in tautomeric equilibrium with its thione form; for the purpose of this guide, we will primarily consider the thiol tautomer, while acknowledging the influence of the thione form on the spectroscopic data, particularly in IR and ^{13}C NMR spectroscopy.



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Caption: Workflow for the Spectroscopic Identification of a Synthesized Compound.

Experimental Protocol: Electron Impact (EI) or Electrospray Ionization (ESI)

- Instrumentation: Use a mass spectrometer with either an EI or ESI source. ESI is a softer ionization technique that is more likely to yield a prominent molecular ion peak.
- Sample Introduction: For EI, a direct insertion probe may be used. For ESI, dissolve the sample in a suitable solvent like methanol or acetonitrile and introduce it via direct infusion.

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- Data Acquisition: Acquire the spectrum over a mass-to-charge (m/z) range appropriate for the expected molecular weight (e.g., m/z 50-500).

Mass Spectrum & Fragmentation Analysis

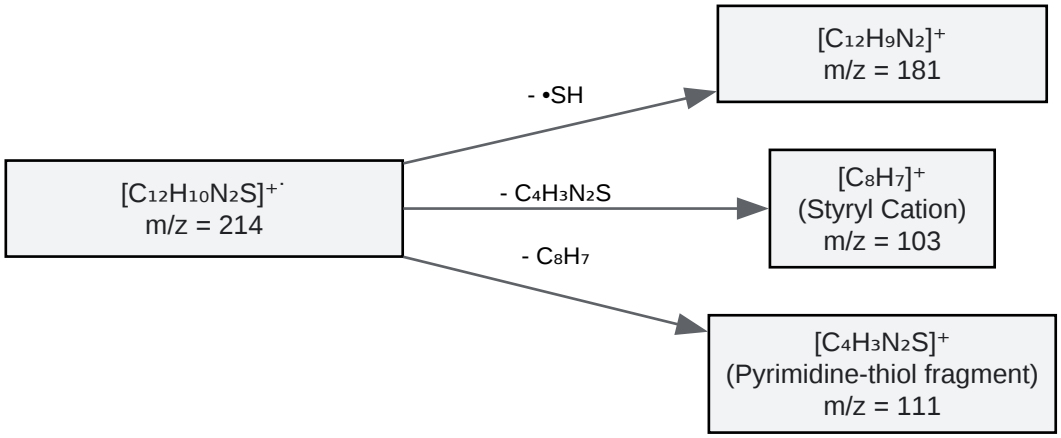
The molecular formula of **4-Styryl-2-pyrimidinethiol** is $C_{12}H_{10}N_2S$, giving it a monoisotopic mass of approximately 214.06 Da.

- Molecular Ion (M^+): A prominent peak is expected at m/z ≈ 214. In high-resolution mass spectrometry (HRMS), this would be observed at m/z 214.0565. The presence of a sulfur atom will also give rise to a characteristic M+2 peak (from the ^{34}S isotope) with an intensity of about 4.4% relative to the M^+ peak.

- Major Fragmentation Pathways: Fragmentation can provide valuable structural confirmation. Common fragmentation patterns for pyrimidines involve cleavages of the ring or loss of substituents. [4] * Loss of SH: Cleavage of the C-S bond could lead to a fragment at $[M - 33]^+$.

  - Retro-Diels-Alder type reactions: The pyrimidine ring might undergo characteristic ring-opening and fragmentation.

  - Cleavage at the vinyl group: Scission between the pyrimidine ring and the styryl group or within the vinyl linker can occur.



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Caption: Plausible Fragmentation Pathways for **4-Styryl-2-pyrimidinethiol** in MS.

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Conclusion

The structural confirmation of **4-Styryl-2-pyrimidinethiol** relies on the synergistic interpretation of multiple spectroscopic techniques. ^{1}H and ^{13}C NMR define the precise connectivity and chemical environment of the carbon-hydrogen framework. IR spectroscopy provides rapid confirmation of key functional groups, particularly the thione/thiol moiety and the trans-alkene. Finally, mass spectrometry confirms the molecular weight and offers corroborating structural evidence through predictable fragmentation patterns. Together, these methods provide an unambiguous and robust analytical package for the characterization of this and related heterocyclic molecules.

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